

Unveiling the Metabolic Modulator: Ketohakonanol in Pharmaceutical Testing

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Compound of Interest

Compound Name: Ketohakonanol

Cat. No.: B593506

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the practical use of **Ketohakonanol**, a synthetic biochemical compound, in pharmaceutical testing.

Ketohakonanol serves as a critical tool for investigating metabolic pathways, particularly fatty acid oxidation, offering potential avenues for therapeutic intervention in metabolic disorders.

Introduction to Ketohakonanol

Ketohakonanol is a synthetic, cell-permeable compound designed to act as a specific ligand for enzymes involved in fatty acid metabolism. Its primary mechanism of action is the modulation of fatty acid oxidation (FAO), a key cellular process for energy production.^[1] Dysregulation of FAO is implicated in a range of pathologies, including metabolic syndrome, diabetes, and certain cardiovascular diseases. By influencing this pathway, **Ketohakonanol** allows researchers to probe the intricate details of cellular energy homeostasis and evaluate potential drug targets.

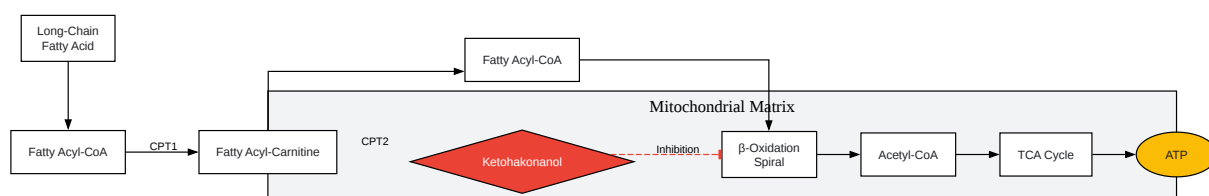
Key Properties of **Ketohakonanol**:

Property	Value
Product Code	TAA00420[1]
Chemical Formula	C ₂₉ H ₄₈ O ₂ [1]
Molecular Weight	428.70 g/mol [1]
Function	Modulates fatty acid oxidation pathways[1]
Primary Application	Metabolic research, in-vitro studies

Mechanism of Action: Modulating Fatty Acid Oxidation

Ketohakonanol is understood to function as a competitive inhibitor of key enzymes within the mitochondrial fatty acid β -oxidation spiral. By binding to the active site of these enzymes, it effectively reduces the rate at which long-chain fatty acids are catabolized to produce acetyl-CoA. This reduction in FAO leads to a subsequent decrease in the cellular energy derived from fats, which can be measured through various metabolic assays.

Below is a diagram illustrating the proposed signaling pathway and the point of intervention for **Ketohakonanol**.



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*Proposed mechanism of **Ketohakonanol** action on fatty acid oxidation.*

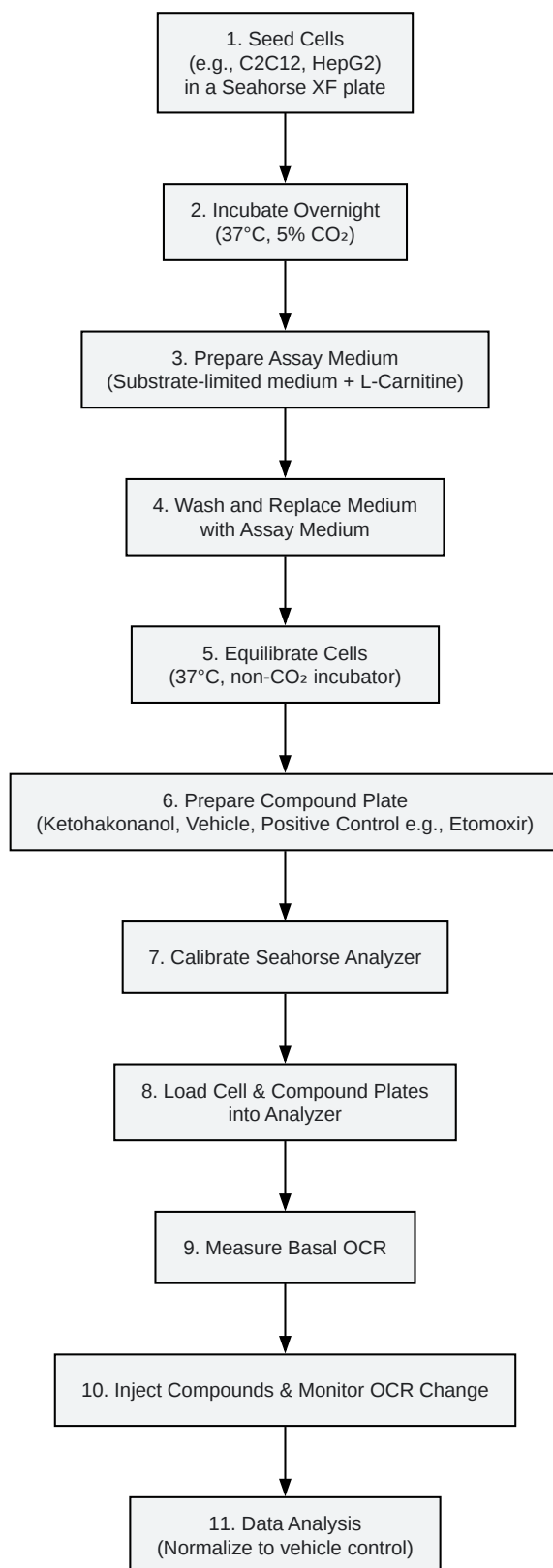
Experimental Protocols

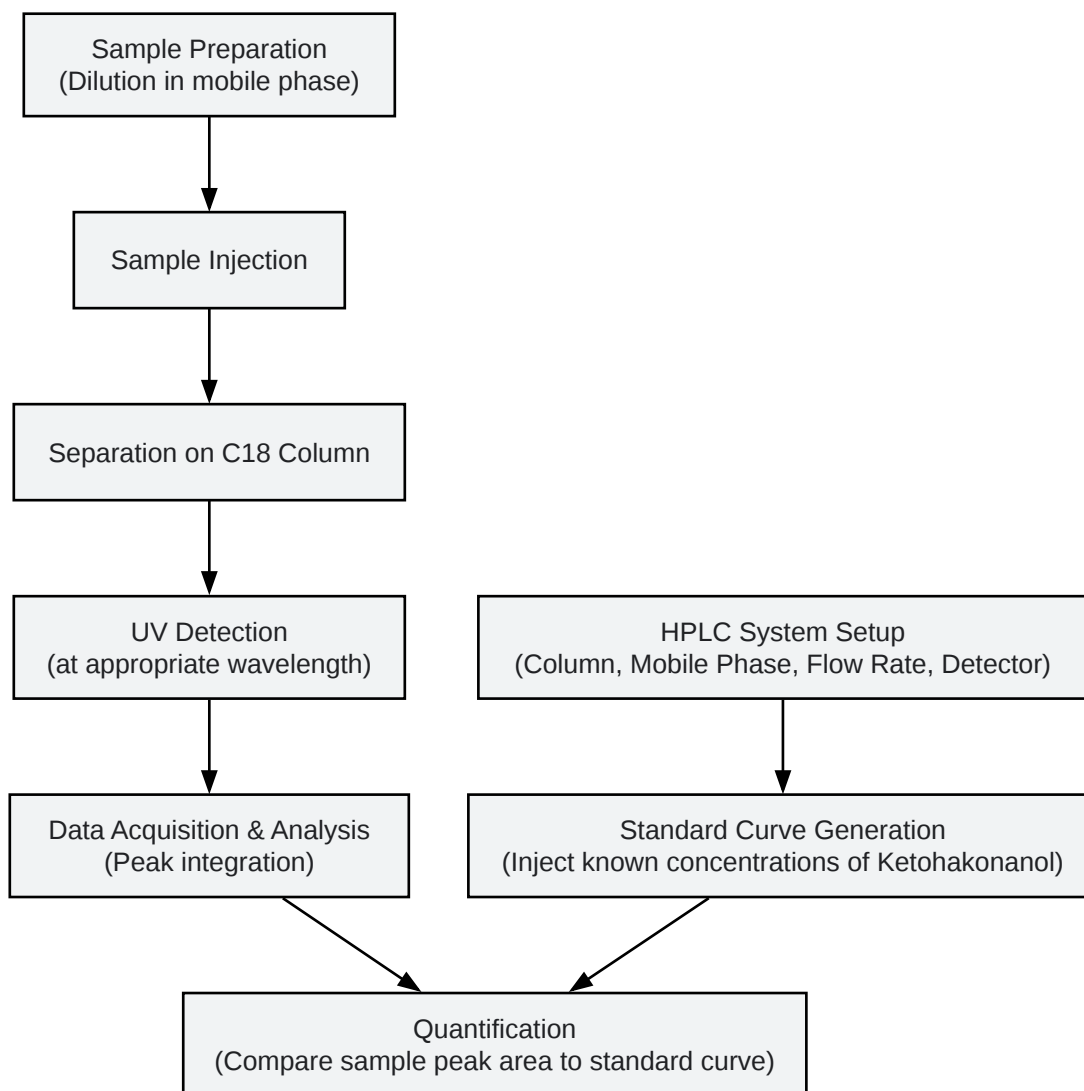
The following protocols provide detailed methodologies for assessing the impact of **Ketohakanol** on cellular metabolism.

Cell-Based Fatty Acid Oxidation Assay (Oxygen Consumption Rate)

This protocol details the use of an extracellular flux analyzer to measure the effect of **Ketohakanol** on the oxygen consumption rate (OCR), a key indicator of mitochondrial respiration and fatty acid oxidation.

Experimental Workflow:





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References

- 1. researchgate.net [researchgate.net]
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